

The Broad-Spectrum Antimicrobial Activity of Reuterin: A Technical Guide

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Compound of Interest

Compound Name: *Reuterin*

Cat. No.: *B040837*

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Executive Summary

Reuterin (3-hydroxypropionaldehyde, 3-HPA) is a potent, broad-spectrum antimicrobial compound produced by the probiotic bacterium *Lactobacillus reuteri* during the anaerobic fermentation of glycerol.[1][2][3] This water-soluble, low-molecular-weight compound exhibits inhibitory activity against a wide range of microorganisms, including Gram-positive and Gram-negative bacteria, yeasts, fungi, and protozoa.[4][5] Its multifaceted mechanism of action, primarily centered on inducing oxidative stress through the depletion of thiol groups, makes it a compelling candidate for therapeutic and food preservation applications.[1][2][6] This guide provides an in-depth overview of **reuterin's** antimicrobial properties, experimental protocols for its study, and a summary of its efficacy against various microorganisms.

Mechanism of Action: Induction of Oxidative Stress

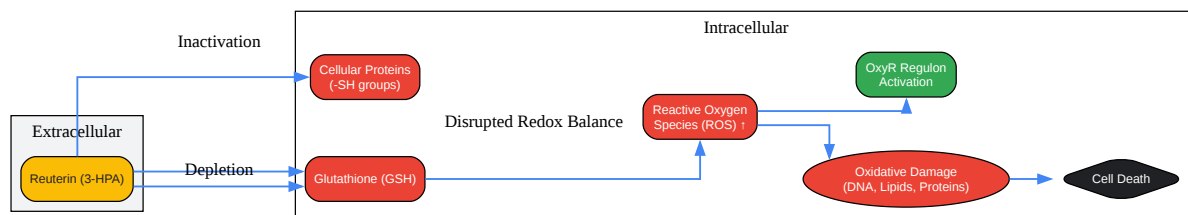
The primary antimicrobial mechanism of **reuterin** involves the induction of severe oxidative stress within target cells.[1][2][6] The highly reactive aldehyde group of 3-HPA readily interacts with and depletes free thiol groups (-SH) present in crucial molecules such as glutathione, proteins, and enzymes.[1][3][7] This interaction disrupts the cellular redox balance and leads to a cascade of downstream effects, ultimately resulting in cell death.[7][8]

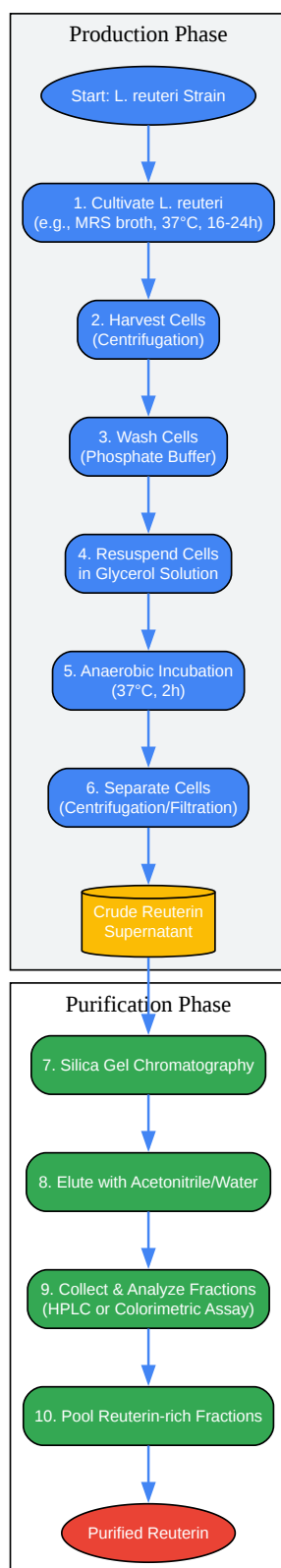
Key events in **reuterin's** mechanism of action include:

- **Thiol Group Depletion:** **Reuterin**'s aldehyde group forms covalent adducts with the sulfhydryl groups of cysteine residues in proteins and the antioxidant molecule glutathione.[1][7] This effectively inactivates a wide range of enzymes and compromises the cell's primary defense against oxidative damage.[1]
- **Reactive Oxygen Species (ROS) Generation:** The disruption of the intracellular redox state leads to an accumulation of reactive oxygen species (ROS), such as superoxide radicals and hydrogen peroxide.[8]
- **Oxidative Damage:** Elevated ROS levels cause widespread damage to cellular components, including DNA, lipids, and proteins.[7] Studies have shown that **reuterin** exposure leads to increased DNA damage.
- **Cell Membrane Disruption:** **Reuterin** has been observed to cause a loss of membrane integrity in susceptible bacteria.[7]

In *Escherichia coli*, exposure to sublethal concentrations of **reuterin** induces the expression of the OxyR regulon, a set of genes that responds to oxidative stress.[1][2] This provides further evidence for **reuterin**'s role in exerting oxidative stress.[1] The addition of cysteine to growth media can suppress the antimicrobial effect of **reuterin**, highlighting the importance of thiol-group interaction.[1]

Signaling Pathway of Reuterin-Induced Oxidative Stress





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